ZnS vs. CdS Buffer Layers in Solar Cells: A Comparative Performance Analysis

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Compound of Interest

Compound Name:	*Zinc sulfide*
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A comprehensive review of experimental data indicates that while the traditional Cadmium Sulfide (CdS) buffer layer consistently yields high-efficiency solar cells, the non-toxic **Zinc Sulfide** (ZnS) emerges as a competitive and environmentally friendly alternative, demonstrating comparable and occasionally superior performance, particularly in novel solar cell architectures.

The buffer layer in thin-film solar cells plays a critical role in determining the device's overall performance by influencing the junction quality with the absorber layer. For decades, CdS has been the material of choice due to its favorable band alignment with various absorber materials, leading to high power conversion efficiencies (PCE). However, the inherent toxicity of cadmium has driven extensive research into alternative, earth-abundant, and non-toxic materials, with ZnS being a primary candidate. This guide provides a detailed comparison of the performance of ZnS and CdS buffer layers, supported by experimental data from various studies.

Performance Comparison

Experimental results from multiple research groups on different types of thin-film solar cells, including Copper Indium Gallium Selenide (CIGS), Copper Zinc Tin Sulfide (CZTS), and

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Antimony Selenide (Sb2Se3), are summarized below. The key performance metrics considered are the open-circuit voltage (Voc), short-circuit current density (Jsc), fill factor (FF), and power conversion efficiency (PCE).

Solar Cell Type	Buffer Layer	Voc (V)	Jsc (mA/cm²)	FF (%)	PCE (%)	Reference
CIGS	CdS	-	-	-	15.71	[1]
CIGS	ZnS	-	-	-	14.44	[1]
CZTS (Simulated)	CdS	-	-	-	11.18	[2]
CZTS (Simulated)	ZnS	-	-	-	11.20	[2]
CZTS (Simulated)	ZnS	0.78	31.97	55	13.71	[3]
Sb2Se3 (Simulated)	CdS	-	-	-	21.56	[4]
Sb2Se3 (Simulated)	ZnS	-	-	-	20.82	[4]
CIGS (Simulated)	CdS	-	-	-	22.6	[5]
CIGS (Simulated)	ZnS	0.7308	36.49	82.92	22.11	[5][6]
CZTSe	CdS	-	-	-	7.2	[7]
CZTSe (with ZnS layer)	CdS/ZnS	-	-	-	10	[7]
CZTS (Simulated)	CdS	-	-	-	-	[8]
CZTS (Simulated)	ZnS	-	-	-	16.29	[8]

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As the data indicates, CdS-based solar cells often exhibit slightly higher efficiencies in established technologies like CIGS.[1] However, simulations and experimental work on emerging materials like CZTS and Sb2Se3 show that ZnS can achieve comparable or even superior performance.[2][3][4] Notably, the use of a dual CdS/ZnS buffer layer in CZTSe solar cells has demonstrated a significant enhancement in efficiency, jumping from 7.2% with only CdS to 10% with the bilayer structure.[7] Furthermore, theoretical studies suggest that optimizing the ZnS buffer layer and the absorber layer thickness in CIGS solar cells could lead to efficiencies as high as 23.54% and even 27.33% under ideal conditions.[9]

Key Advantages and Disadvantages

Cadmium Sulfide (CdS):

- Advantages:
  - Well-established deposition processes.
  - Favorable band alignment with many absorber materials, leading to high Voc and FF.
  - Consistently high efficiencies demonstrated in CIGS and CdTe solar cells.
- Disadvantages:
  - Toxicity of cadmium raises environmental and health concerns.
  - Narrower bandgap (2.42 eV) leads to absorption of blue light, reducing the Jsc.[2]
  - Wet deposition processes can be incompatible with in-line vacuum manufacturing.[10]

Zinc Sulfide (ZnS):

- Advantages:
  - Non-toxic and environmentally friendly.[2]
  - Wider bandgap (3.5-3.8 eV) allows for greater transmission of short-wavelength photons to the absorber layer, potentially increasing Jsc.[4][11]

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- Can be deposited by various techniques, including sputtering, which is compatible with vacuum-based manufacturing.

- Disadvantages:
  - Can sometimes lead to a less favorable conduction band offset with certain absorbers, potentially impacting Voc and FF.
  - The performance can be highly dependent on the deposition method and interface quality.

Experimental Protocols

The most common method for depositing both CdS and ZnS buffer layers is Chemical Bath Deposition (CBD). Below is a generalized protocol for this process.

Chemical Bath Deposition (CBD) of CdS and ZnS Buffer Layers:

- Substrate Preparation: The absorber layer (e.g., CIGS, CZTS) on a suitable substrate is cleaned ultrasonically in a sequence of solvents (e.g., acetone, isopropanol, deionized water) and then dried with nitrogen gas.

- Precursor Solution Preparation:
  - For CdS: An aqueous solution is prepared containing a cadmium salt (e.g., cadmium sulfate, cadmium acetate), a complexing agent (e.g., ammonia, ammonium sulfate), and a sulfur source (e.g., thiourea). The concentrations and pH of the solution are critical parameters.
  - For ZnS: An aqueous solution is prepared containing a zinc salt (e.g., zinc sulfate, zinc acetate), a complexing agent (e.g., ammonia, triethanolamine), and a sulfur source (e.g., thiourea).

- Deposition: The prepared substrate is immersed in the precursor solution, which is heated to a specific temperature (typically 60-80°C) in a water bath. The deposition time is carefully controlled to achieve the desired film thickness (usually in the range of 50-100 nm).

- Post-Deposition Treatment: After deposition, the substrate is removed from the bath, rinsed with deionized water to remove any loosely adhered particles, and then dried. A post-

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deposition annealing step may be performed to improve the film quality.

Solar Cell Fabrication and Characterization:

- Window Layer Deposition: A transparent conducting oxide (TCO) layer, such as zinc oxide (ZnO) or indium tin oxide (ITO), is deposited on top of the buffer layer, typically by sputtering.
- Grid Contact Deposition: A metal grid (e.g., Al, Ni/Al) is deposited on the TCO layer by evaporation to serve as the top electrical contact.
- Device Characterization: The completed solar cell is then characterized under standard test conditions (AM 1.5G illumination, 1000 W/m²) using a solar simulator to measure its current-voltage (J-V) characteristics and determine the Voc, Jsc, FF, and PCE.

Experimental Workflow and Logical Relationships

The following diagrams illustrate the typical experimental workflow for fabricating and characterizing thin-film solar cells with either CdS or ZnS buffer layers, and the logical relationship in considering the switch from CdS to ZnS.

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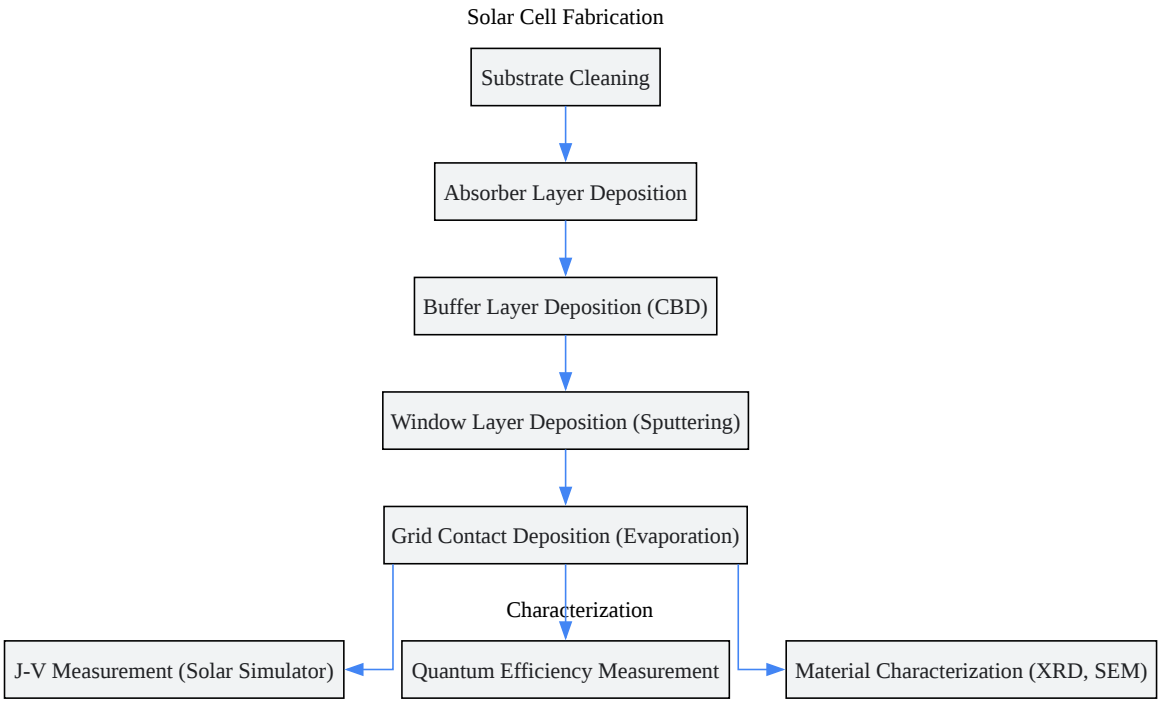

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Figure 1: Experimental workflow for solar cell fabrication and characterization.

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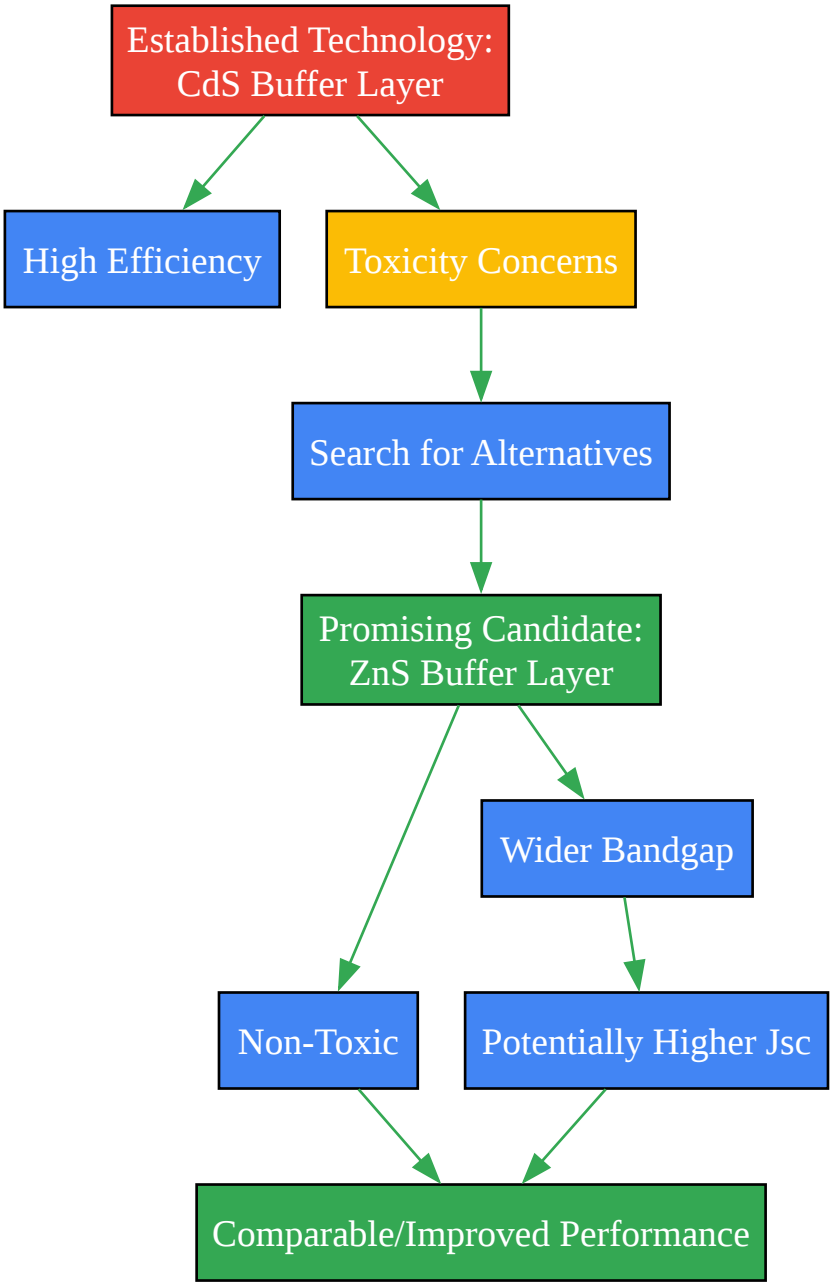

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Figure 2: Rationale for exploring ZnS as an alternative to CdS.

In conclusion, while CdS remains a benchmark for high-efficiency thin-film solar cells, the growing emphasis on environmental sustainability and the promising performance of ZnS in various solar cell technologies make it a highly attractive alternative. Further research focused on optimizing the ZnS deposition process and the buffer/absorber interface is expected to close

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the performance gap and potentially lead to new records in solar cell efficiency with a greener footprint.

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